

Application Notes and Protocols for Sodium Bentonite in Sustained-Release Drug Delivery

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Compound of Interest

Compound Name: Sodium bentonite

CAS No.: 85049-30-5

Cat. No.: B12673489

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Sodium bentonite, a naturally occurring clay mineral composed primarily of montmorillonite, has garnered significant interest as an excipient in pharmaceutical formulations. Its unique properties, including high swelling capacity, large specific surface area, and cation exchange capabilities, make it a promising and cost-effective material for developing sustained-release oral drug delivery systems.[1][2] When hydrated, **sodium bentonite** forms a viscous gel-like matrix that can effectively control the release of an embedded active pharmaceutical ingredient (API).[3][4] This document provides detailed application notes and experimental protocols for utilizing **sodium bentonite** in the formulation of sustained-release tablets.

Application Notes

Mechanism of Sustained Release

The primary mechanism by which **sodium bentonite** sustains drug release is through the formation of a hydrophilic gel matrix. Upon contact with gastrointestinal fluids, water penetrates

the tablet, causing the **sodium bentonite** particles to hydrate and swell, forming a viscous gel layer on the tablet's surface.[3][4] This gel layer acts as a barrier, and the drug is released through a combination of diffusion through the gel and erosion of the matrix. The release kinetics can be influenced by the drug's solubility and the pH of the surrounding medium.[5] For instance, drugs like paracetamol and diclofenac sodium have shown extended-release profiles, while highly soluble drugs like metformin HCl may exhibit more immediate release.[3][5]

Key Physicochemical Properties

The functionality of **sodium bentonite** as a sustained-release excipient is dictated by its physicochemical properties.

Property	Typical Value/Range	Significance in Drug Delivery
Swelling Index	24 - 36 mL / 2 g[6]	High swelling capacity is crucial for forming a robust gel matrix that retards drug release.[7]
Cation Exchange Capacity (CEC)	146.5 meq/100 g[1]	Enables interaction with cationic drugs, potentially modifying their release profiles.
Specific Surface Area	~693 m ² /g[1]	A large surface area allows for significant drug loading and interaction.
pH (in aqueous suspension)	Basic (~9)[8]	The pH can influence the ionization state of the drug and the swelling of the clay.

Drug Compatibility and Formulation Considerations

Sodium bentonite is generally considered safe for oral administration and is listed as a GRAS (Generally Recognized as Safe) substance by the FDA.[3] Compatibility studies using Differential Scanning Calorimetry (DSC) and Fourier Transform Infrared Spectroscopy (FTIR)

have shown no significant chemical interaction between **sodium bentonite** and model drugs like paracetamol, diclofenac sodium, and metformin HCl.[3][4]

Tablets are typically prepared by direct compression, a simple and cost-effective manufacturing method. A common formulation approach involves mixing the API with **sodium bentonite** in a 1:1 ratio.[3]

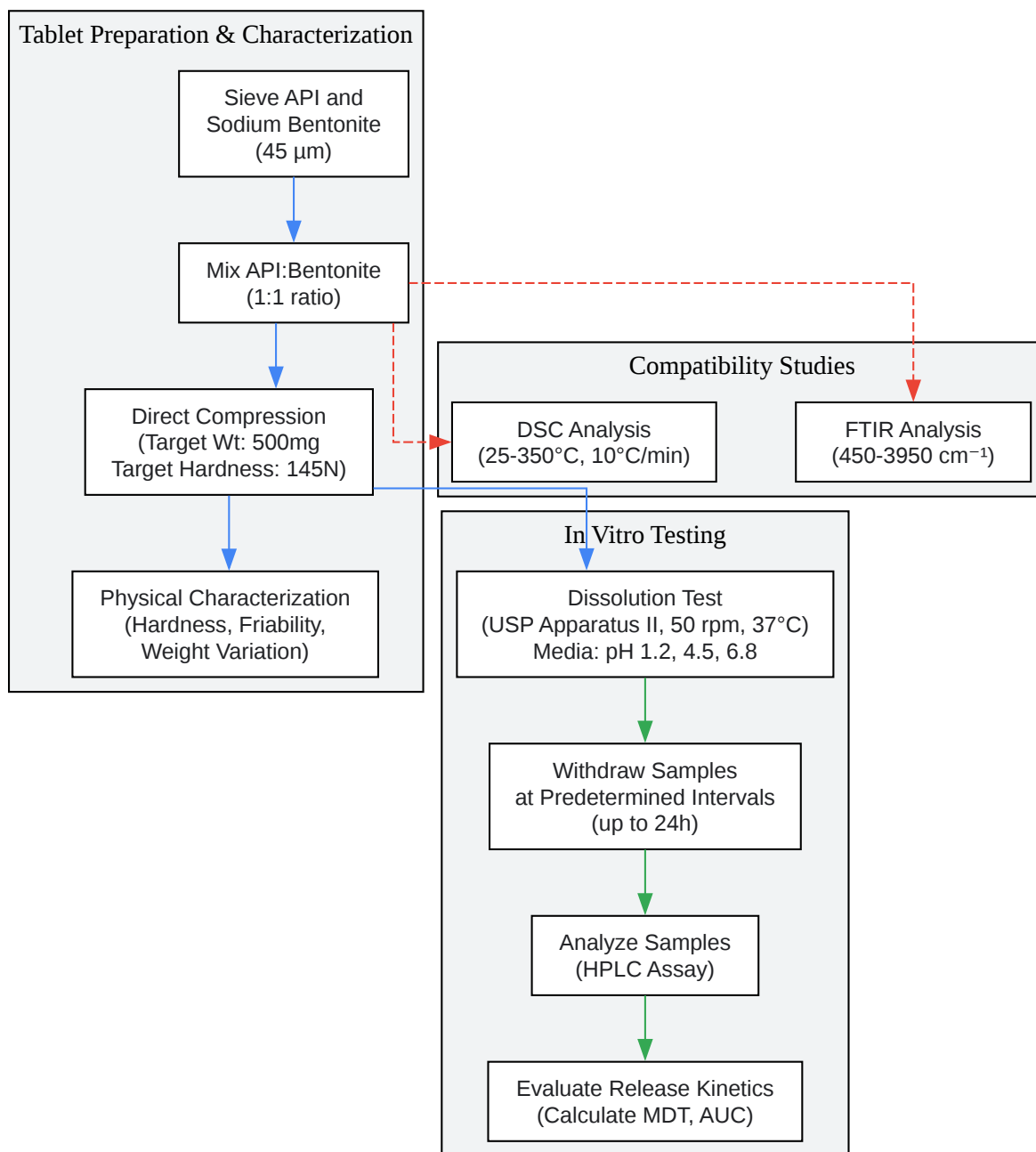
Quantitative Data from Formulation Studies

The following table summarizes the in vitro drug release behavior of different model drugs from a 50% **sodium bentonite** matrix tablet.

Model Drug	Dissolution Medium	Mean Dissolution Time (MDT) (min)	Release Profile
Paracetamol	pH 1.2	30.38	Immediate Release
	pH 4.5	Extended	
	pH 6.8	Extended	
Diclofenac Sodium	pH 1.2	Short	Immediate Release
	pH 4.5	-	
	pH 6.8	Extended	
Metformin HCl	pH 1.2	16.64	Immediate Release
	pH 4.5	Immediate	
	pH 6.8	Immediate	

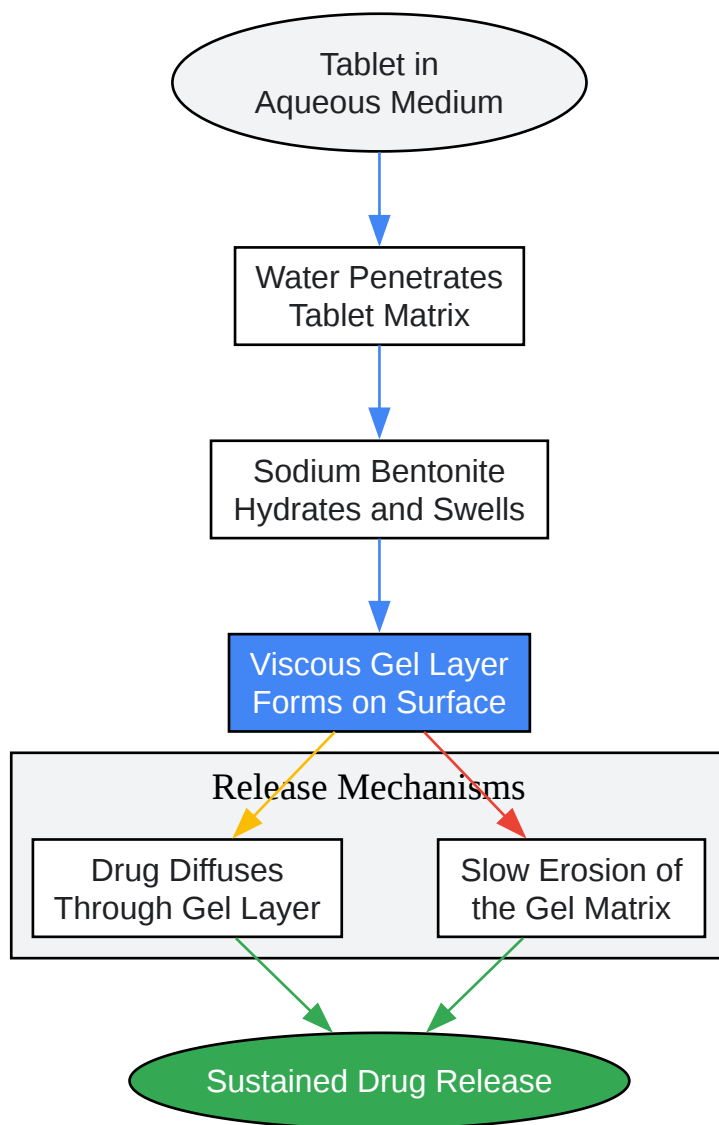
Data sourced from a study where tablets were prepared by direct compression with a 1:1 drug-to-excipient ratio.[3]

Visualizations



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Caption: Experimental workflow for developing and testing **sodium bentonite** sustained-release tablets.



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Caption: Mechanism of sustained drug release from a **sodium bentonite** hydrophilic matrix.

Experimental Protocols

Protocol 1: Preparation of Sodium Bentonite Matrix Tablets by Direct Compression

This protocol is adapted from methodologies used in the formulation of tablets containing paracetamol, diclofenac sodium, and metformin HCl.[3]

1. Materials and Equipment:

- Active Pharmaceutical Ingredient (API)
- **Sodium Bentonite** (pharmaceutical grade)
- 45 µm sieve
- Blender/Mixer
- Tablet press with appropriate tooling (e.g., Erweka AR 400E)
- Analytical balance

2. Procedure:

- Separately sieve the API and **sodium bentonite** powder through a 45 µm sieve to ensure particle size uniformity.
- Weigh the required amounts of the sieved API and **sodium bentonite** for a 1:1 mixture ratio.
- Combine the powders in a suitable blender and mix until a homogenous blend is achieved.
- Set up the tablet press. Manually fill the die to accurately adjust the weight of the produced tablets.
- Compress the powder mixture to a target tablet weight of 500 mg and a target hardness of approximately 145 ± 10 Newton.
- Eject the tablets and store them in airtight containers for further evaluation.

Protocol 2: In Vitro Dissolution Testing

This protocol describes a standard method for evaluating the drug release profile from the prepared tablets.[3][9]

1. Materials and Equipment:

- USP Dissolution Apparatus II (Paddle type, e.g., Hanson Research SR6)
- Dissolution media: 0.1N HCl (pH 1.2), acetate buffer (pH 4.5), phosphate buffer (pH 6.8)
- Water bath/heater to maintain 37°C
- Syringes and filters
- UV-Vis Spectrophotometer or HPLC system for drug quantification

2. Procedure:

- Prepare 900 mL of the desired dissolution medium and place it in the dissolution vessel. Equilibrate the medium to $37 \pm 0.5^\circ\text{C}$.
- Place one tablet into each dissolution vessel.
- Start the apparatus, setting the paddle rotation speed to 50 rpm.
- At predetermined time intervals (e.g., 0.5, 1, 2, 4, 6, 8, 12, 24 hours), withdraw a specified volume of the sample (e.g., 5 mL) from a zone midway between the surface of the medium and the top of the paddle.
- Immediately replace the withdrawn volume with an equal volume of fresh, pre-warmed dissolution medium.
- Filter the collected samples to prevent undissolved particles from interfering with the analysis.
- Analyze the samples for drug content using a validated analytical method (e.g., UV-Vis spectrophotometry at the drug's λ_{max} or HPLC).^[3]
- Calculate the cumulative percentage of drug released at each time point.

Protocol 3: Determination of Swelling Index

This protocol is a widely used method to quantify the swelling capacity of bentonite.[\[6\]](#)[\[7\]](#)[\[10\]](#)[\[11\]](#)

1. Materials and Equipment:

- **Sodium Bentonite**, dried and finely ground
- 100 mL graduated cylinder with stopper
- Distilled water or other test liquid
- Analytical balance

2. Procedure:

- Pour 100 mL of distilled water into the 100 mL graduated cylinder.
- Weigh 2.0 g of the dried, finely ground **sodium bentonite** sample.
- Add the bentonite to the water in small increments (approximately 0.1 g at a time).
- After each addition, allow at least 10 minutes for the clay to wet, hydrate, and settle to the bottom of the cylinder. Do not shake or agitate the cylinder.[\[6\]](#)[\[7\]](#)
- Once the entire 2.0 g sample has been added, cover the cylinder with a stopper to prevent evaporation.
- Let the cylinder stand undisturbed for a period of 16 to 24 hours.[\[11\]](#)
- After the standing period, record the volume (in mL) occupied by the swollen mass of bentonite at the bottom of the cylinder. This value represents the swelling index (mL / 2 g).

Protocol 4: Drug-Excipient Compatibility Studies

These protocols are essential to ensure that no chemical interaction occurs between the drug and **sodium bentonite**.[\[3\]](#)

A. Differential Scanning Calorimetry (DSC)

- Accurately weigh 3-5 mg of the sample (pure drug, pure **sodium bentonite**, or the 1:1 physical mixture) into an aluminum DSC pan.
- Seal the pan and place it in the DSC instrument. Place an empty sealed pan in the reference position.
- Record the DSC thermogram by heating the sample at a constant rate (e.g., 10°C/min) over a specified temperature range (e.g., 25 to 350°C) under a nitrogen purge.
- Analyze the thermograms. The absence of new peaks or significant shifts in the melting endotherm of the drug in the physical mixture indicates compatibility.

B. Fourier Transform Infrared Spectroscopy (FTIR)

- Prepare samples of the pure drug, pure **sodium bentonite**, and the 1:1 physical mixture.
- Record the FTIR spectra for each sample over a specific wavenumber range (e.g., 450 to 4000 cm⁻¹).
- Compare the spectrum of the physical mixture with the spectra of the individual components. The presence of all characteristic peaks of the drug in the mixture's spectrum, without the appearance of new peaks, confirms the absence of chemical interaction.

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